

1-Bromodecane safety and handling precautions

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Compound of Interest

Compound Name: 1-Bromodecane

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An In-depth Technical Guide to **1-Bromodecane**: Safety and Handling for Laboratory Professionals

Introduction

1-Bromodecane (CAS No. 112-29-8), also known as n-decyl bromide, is a colorless to light yellow liquid commonly utilized as a reagent in organic synthesis.^{[1][2][3][4][5]} This guide provides a comprehensive overview of the safety and handling precautions necessary for the use of **1-bromodecane** in research and development settings, with a focus on protecting researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling. **1-Bromodecane** is a combustible liquid that is stable under recommended storage conditions.^{[1][3][5]} It is incompatible with strong oxidizing agents and strong bases.^{[1][3][4][5][6]}

Property	Value	Reference
Molecular Formula	C10H21Br	[1][3][7]
Molecular Weight	221.18 g/mol	[1][6][7]
Appearance	Colorless to light yellow, clear liquid	[1][2][4]
Odor	Odorless	[4][8]
Boiling Point	238 °C / 460.4 °F @ 760 mmHg	[4][7]
Melting Point	-29.6 °C / -21.3 °F	[3][4][7]
Flash Point	94 °C / 201.2 °F	[2][3][4][7]
Density	1.066 g/cm ³ at 25 °C	[1]
Water Solubility	Insoluble	[1]

Hazard Identification and Toxicology

1-Bromodecane is classified as a hazardous substance with several key risks that must be managed. It is harmful if inhaled and causes skin and serious eye irritation.[1][4][7][8] Furthermore, it is very toxic to aquatic life with long-lasting effects.[1][6]

GHS Hazard Statements:

- H315: Causes skin irritation[7][9]
- H319: Causes serious eye irritation[7][9]
- H332: Harmful if inhaled[1]
- H400: Very toxic to aquatic life[1][6][9]
- H410: Very toxic to aquatic life with long lasting effects[1][9]

Toxicity Data	Value	Species	Reference
LD50 Oral	> 2000 mg/kg	Rat	[1][7]
LD50 Intraperitoneal	4070 mg/kg	Mouse	[1][6]
LC50 Inhalation	4200 mg/m ³ /2H	Mouse	[2][6]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and prevent accidents.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[10]
- Avoid contact with skin and eyes.[1][2][8][11]
- Avoid inhalation of vapor or mist.[1][2]
- Use non-sparking tools.[10]
- Wash hands thoroughly after handling and before breaks.[1][2][6]
- Remove and wash contaminated clothing before reuse.[2][11]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2][6][10][11]
- Keep the container tightly closed.[1][2][10][11]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][3][4][5][6][11]

Exposure Controls and Personal Protective Equipment (PPE)

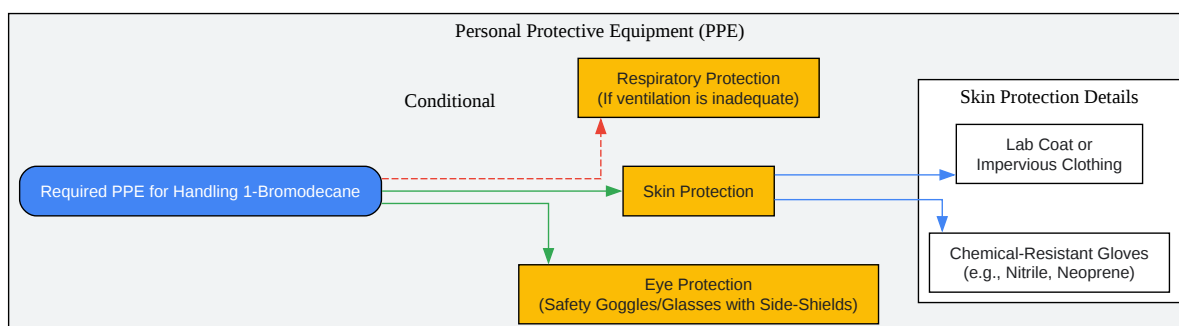
Engineering controls and personal protective equipment are essential to prevent exposure to **1-bromodecane**.

Engineering Controls:

- Facilities should be equipped with an eyewash station and a safety shower.[2]
- Use adequate ventilation to keep airborne concentrations low.[2]

Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.[1][2][10]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile, neoprene) and a lab coat or impervious clothing to prevent skin exposure.[2][6][10] Gloves must be inspected before use and disposed of properly after.[1][6]
- Respiratory Protection: If engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][6]



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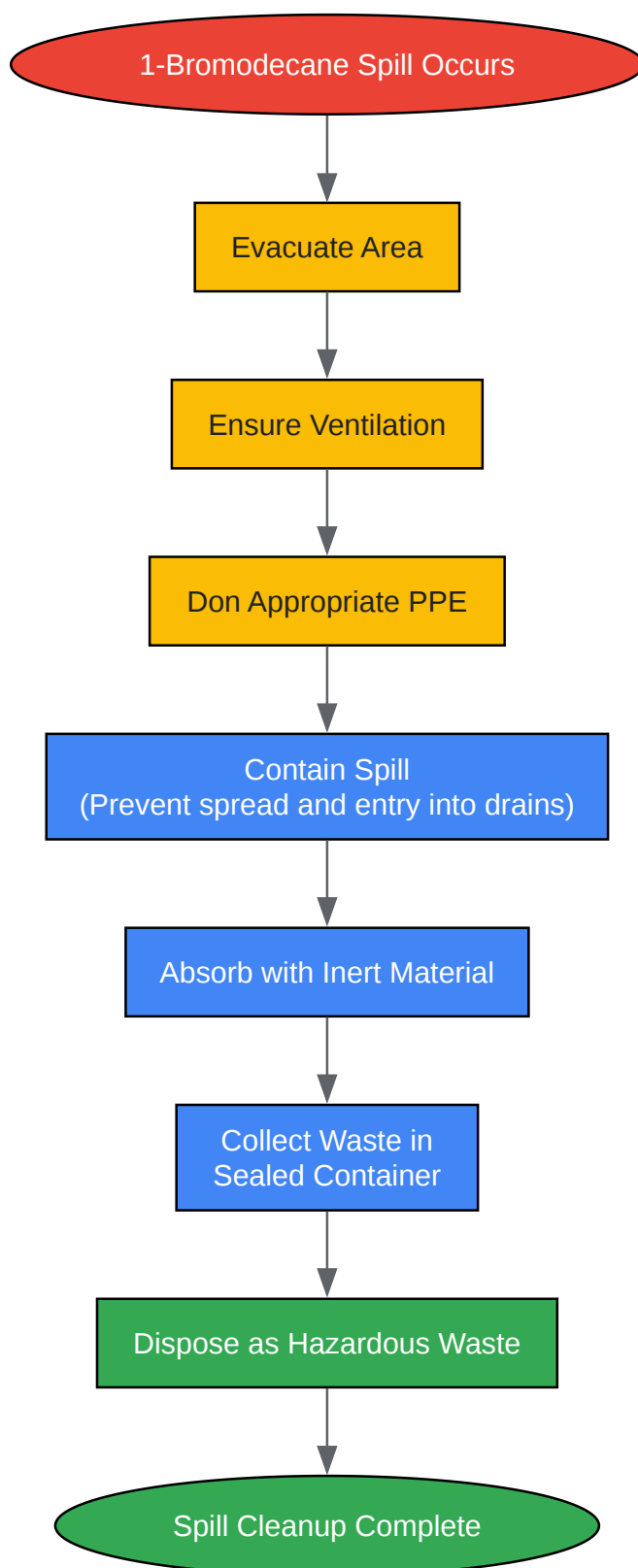
Caption: Recommended Personal Protective Equipment for handling **1-bromodecane**.

Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Experimental Protocol for Spill Cleanup:

- Evacuate: Immediately evacuate unnecessary personnel from the spill area.[\[6\]](#)
- Ventilate: Ensure adequate ventilation of the area.[\[2\]](#)
- Personal Protection: Don appropriate personal protective equipment (PPE) as outlined in Section 5.[\[1\]](#)[\[2\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[6\]](#) Do not let the product enter drains.[\[1\]](#)[\[6\]](#)
- Absorption: Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[2\]](#)
- Collection: Collect the absorbed material and place it in a suitable, closed container for hazardous waste disposal.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste in accordance with local, regional, and national regulations.[\[1\]](#)



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Caption: Workflow for responding to a **1-bromodecane** spill.

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.[\[1\]](#)[\[2\]](#)

- Inhalation: Move the person to fresh air.[\[1\]](#)[\[2\]](#) If breathing is difficult, give oxygen.[\[2\]](#) If not breathing, give artificial respiration.[\[1\]](#)[\[2\]](#) Consult a physician.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[2\]](#) Wash off with soap and plenty of water.[\[1\]](#) Consult a physician.[\[1\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[2\]](#) Consult a physician immediately.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[\[1\]](#)[\[2\]](#) Rinse mouth with water.[\[1\]](#) Consult a physician immediately.[\[1\]](#)[\[2\]](#)

Firefighting Measures

1-Bromodecane is a combustible liquid.[\[1\]](#)

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases, including carbon oxides and hydrogen bromide gas, may be generated by thermal decomposition or combustion.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[11\]](#)

Disposal Considerations

Dispose of **1-bromodecane** and its containers in accordance with all applicable federal, state, and local regulations.[\[1\]](#) Do not dispose of it into the environment.[\[6\]](#) Offer surplus and non-recyclable solutions to a licensed disposal company.[\[1\]](#)[\[6\]](#)

Conclusion

1-Bromodecane is a valuable chemical for organic synthesis, but it poses significant health and environmental hazards. Adherence to the safety protocols outlined in this guide is paramount for the protection of laboratory personnel and the environment. By understanding its properties, implementing proper handling and storage procedures, using appropriate personal protective equipment, and being prepared for emergencies, researchers can work safely with this compound.

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